

A Comprehensive Technical Guide to 1-(4-Morpholinyl)-1-propanone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(4-Morpholinyl)-1-propanone

CAS No.: 30668-14-5

Cat. No.: B1594440

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Abstract: This technical guide provides an in-depth overview of **1-(4-Morpholinyl)-1-propanone**, a heterocyclic ketone of significant interest in synthetic organic chemistry. The document details its formal nomenclature, synonyms, and key chemical identifiers. Furthermore, it consolidates its physicochemical properties, outlines a standard laboratory-scale synthesis protocol with mechanistic insights, and discusses its primary applications. This guide is intended to serve as a comprehensive resource for researchers, chemists, and professionals in drug development and materials science.

Chemical Identity and Nomenclature

1-(4-Morpholinyl)-1-propanone is a derivative of morpholine, a heterocyclic compound featuring both amine and ether functional groups. The molecule consists of a propanoyl group attached to the nitrogen atom of the morpholine ring.

IUPAC Name

The systematic name for this compound as determined by the International Union of Pure and Applied Chemistry (IUPAC) is 1-morpholin-4-ylpropan-1-one[1].

Synonyms and Common Names

In commercial and research contexts, **1-(4-Morpholinyl)-1-propanone** is known by several other names. These synonyms are crucial for comprehensive literature and database searches.

Common synonyms include:

- 4-Propionylmorpholine[2]
- N-Propanoylmorpholine[3]
- N-Propionylmorpholine[1]
- 1-Morpholino-1-propanone[2]
- 4-(1-Oxopropyl)morpholine[2]
- Propionyl morpholine[1]

Chemical Identifiers

For unambiguous identification, a set of unique identifiers is assigned to every chemical substance. The key identifiers for **1-(4-Morpholinyl)-1-propanone** are summarized in the table below.

Identifier	Value	Source
CAS Number	30668-14-5	PubChem[1], Sigma-Aldrich
PubChem CID	225447	PubChem[1]
EC Number	626-586-3	PubChem[1]
MDL Number	MFCD03208781	Sigma-Aldrich
InChI Key	DLEWDCPFCNLJEY- UHFFFAOYSA-N	PubChem[1], Sigma-Aldrich
Canonical SMILES	CCC(=O)N1CCOCC1	Sigma-Aldrich, AChemBlock[4]

Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in various systems and are fundamental for designing experimental protocols, including reaction setup, purification, and storage.

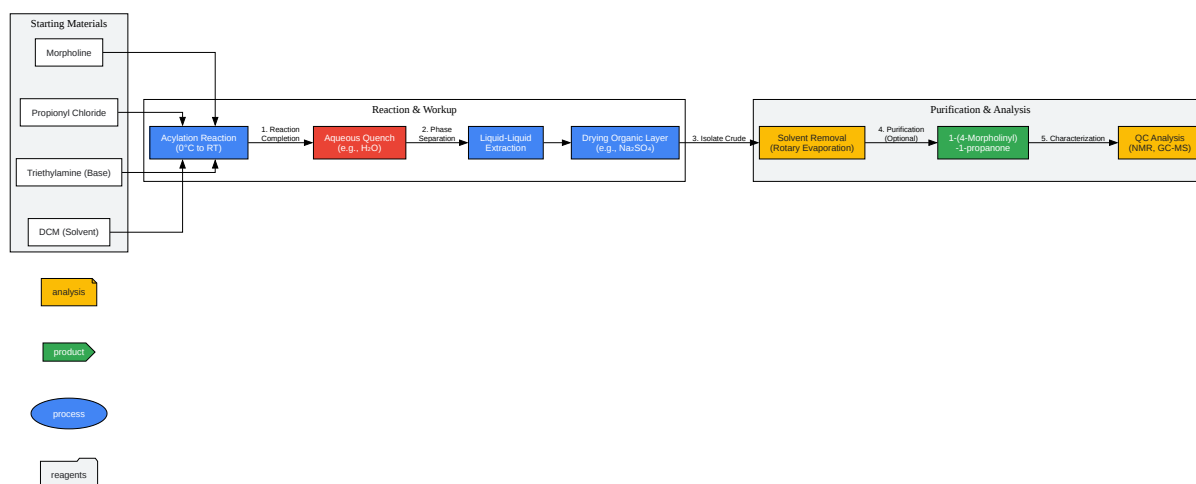
Property	Value	Unit	Source
Molecular Formula	C ₇ H ₁₃ NO ₂	PubChem[1], Sigma-Aldrich	
Molecular Weight	143.18	g/mol	PubChem[1], Sigma-Aldrich
Physical Form	Liquid	Sigma-Aldrich	
Boiling Point	70-75 °C at 0.5 mmHg	°C	Sigma-Aldrich
Density	1.068	g/mL at 25 °C	Sigma-Aldrich
Flash Point	> 110	°C	Sigma-Aldrich
XLogP3-AA	-0.2	PubChem[1]	
Hydrogen Bond Donor Count	0	PubChem[1]	
Hydrogen Bond Acceptor Count	2	PubChem[1]	

Synthesis and Mechanistic Rationale

1-(4-Morpholinyl)-1-propanone is typically synthesized via the acylation of morpholine with a suitable propanoyl source. The most common laboratory method involves the reaction of morpholine with propionyl chloride.

General Synthesis Workflow Diagram

The following diagram illustrates the key steps in a typical laboratory synthesis of **1-(4-Morpholinyl)-1-propanone**.



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Caption: General workflow for the synthesis of **1-(4-Morpholinyl)-1-propanone**.

Detailed Experimental Protocol

This protocol describes the synthesis via the Schotten-Baumann reaction conditions, a common method for acylating amines.

Materials:

- Morpholine
- Propionyl chloride
- Triethylamine (Et₃N) or other suitable base (e.g., pyridine)
- Dichloromethane (DCM) or other aprotic solvent
- Deionized water
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen), add morpholine (1.0 eq.) and dichloromethane (DCM). Cool the mixture to 0 °C in an ice bath.
 - Causality: The reaction is exothermic; cooling to 0 °C helps to control the reaction rate and prevent the formation of side products. An inert atmosphere prevents reactions with atmospheric moisture.
- Base Addition: Add triethylamine (1.1 eq.) to the cooled solution.
 - Causality: Triethylamine acts as a base to neutralize the hydrochloric acid (HCl) byproduct generated during the reaction. This prevents the protonation of the morpholine starting material, which would render it unreactive as a nucleophile.

- Acylating Agent Addition: Add propionyl chloride (1.05 eq.) dropwise to the stirred solution while maintaining the temperature at 0 °C.
 - Causality: Dropwise addition is crucial to manage the exothermicity of the reaction. Propionyl chloride is the electrophile that reacts with the nucleophilic nitrogen of morpholine.
- Reaction Progression: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).
- Workup - Quenching: Once the reaction is complete, carefully quench the reaction by adding deionized water.
 - Causality: Quenching destroys any remaining reactive propionyl chloride.
- Workup - Extraction: Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and finally, brine.
 - Causality: The water wash removes the triethylamine hydrochloride salt. The sodium bicarbonate wash removes any residual acidic impurities. The brine wash helps to remove bulk water from the organic layer, facilitating the subsequent drying step.
- Drying and Concentration: Dry the isolated organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purification (Optional): The crude product is often of sufficient purity for many applications. If higher purity is required, it can be purified by vacuum distillation.

Applications in Research and Development

1-(4-Morpholinyl)-1-propanone is primarily used as a chemical intermediate and a building block in organic synthesis. Its morpholine moiety imparts specific physicochemical properties, such as increased water solubility and metabolic stability, which can be desirable in medicinal chemistry.

- **Pharmaceutical Synthesis:** The morpholine scaffold is a privileged structure in drug discovery, appearing in numerous approved drugs such as the antibiotic Linezolid and the anticancer agent Gefitinib[5]. While **1-(4-Morpholinyl)-1-propanone** itself is not a drug, it serves as a valuable precursor for synthesizing more complex molecules that are analogs or derivatives of known bioactive compounds.
- **Organic Synthesis:** As a simple ketone, the carbonyl group and the adjacent alpha-protons can participate in a variety of classic organic reactions, including aldol condensations, Mannich reactions, and alpha-halogenations, to build more complex molecular architectures.
- **Agrochemicals:** Derivatives of morpholine are used as fungicides in agriculture[5]. This compound can serve as a starting point for the synthesis of novel agrochemical candidates.

Safety and Handling

Based on aggregated GHS information, **1-(4-Morpholinyl)-1-propanone** is classified as harmful if swallowed and causes serious eye irritation[1].

- GHS Hazard Codes: H302, H319.
- Precautionary Statements: P264, P270, P280, P301+P317, P305+P351+P338[1].
- Personal Protective Equipment (PPE): Standard laboratory PPE, including safety glasses or goggles, gloves, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated fume hood.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 225447, **1-(4-Morpholinyl)-1-propanone**. PubChem. [\[Link\]](#)
- Amerigo Scientific. (n.d.). **1-(4-Morpholinyl)-1-propanone** (97%). Amerigo Scientific. [\[Link\]](#)

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Sources

- [1. 1-\(4-Morpholinyl\)-1-propanone | C7H13NO2 | CID 225447 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 1-\(4-Morpholinyl\)-1-propanone \(97%\) - Amerigo Scientific \[amerigoscientific.com\]](#)
- [3. 1-\(4-モルホリニル\)-1-プロパノン 97% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [4. 1-\(4-Morpholinyl\)-1-propanone 95% | CAS: 30668-14-5 | AChemBlock \[achemblock.com\]](#)
- [5. Applications of Morpholine in Chemical Industry_Chemicalbook \[chemicalbook.com\]](#)
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